

Essential Safety and Operational Guide for Handling Durlobactam

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Compound of Interest

Compound Name: *Durlobactam*

Cat. No.: *B607225*

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This guide provides critical safety, handling, and disposal protocols for **Durlobactam**, a novel beta-lactactamase inhibitor. Adherence to these procedures is paramount to ensure the safety of laboratory personnel and the integrity of research activities.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Durlobactam** in a laboratory setting. The required PPE varies based on the physical form of the compound and the procedure being performed.

Operation	Required PPE	Specifications & Rationale
Handling Solid (Powder) Durlobactam	<ul style="list-style-type: none">- Gloves: Double-gloving with nitrile gloves is recommended.- Eye Protection: Chemical splash goggles.- Respiratory Protection: A NIOSH-approved N95 or higher-level respirator is essential to prevent inhalation of fine particles.- Lab Coat: A standard laboratory coat.	Handling the powdered form of Durlobactam poses a significant inhalation risk. Engineering controls, such as a chemical fume hood, should always be the primary means of exposure control.
Handling Durlobactam Solutions	<ul style="list-style-type: none">- Gloves: Nitrile gloves.- Eye Protection: Safety glasses with side shields.- Lab Coat: A standard laboratory coat.	While the risk of aerosolization is lower with solutions, protection against splashes and direct skin contact remains crucial.
High-Energy Operations (e.g., sonicating, vortexing)	<ul style="list-style-type: none">- Gloves: Nitrile gloves.- Eye Protection: Chemical splash goggles and a face shield.- Lab Coat: A standard laboratory coat.	These activities increase the potential for aerosol generation and splashes, necessitating a higher level of facial protection.

Operational Plan: Handling and Experimental Protocols

Strict adherence to the following procedures is essential for the safe handling of **Durlobactam**.

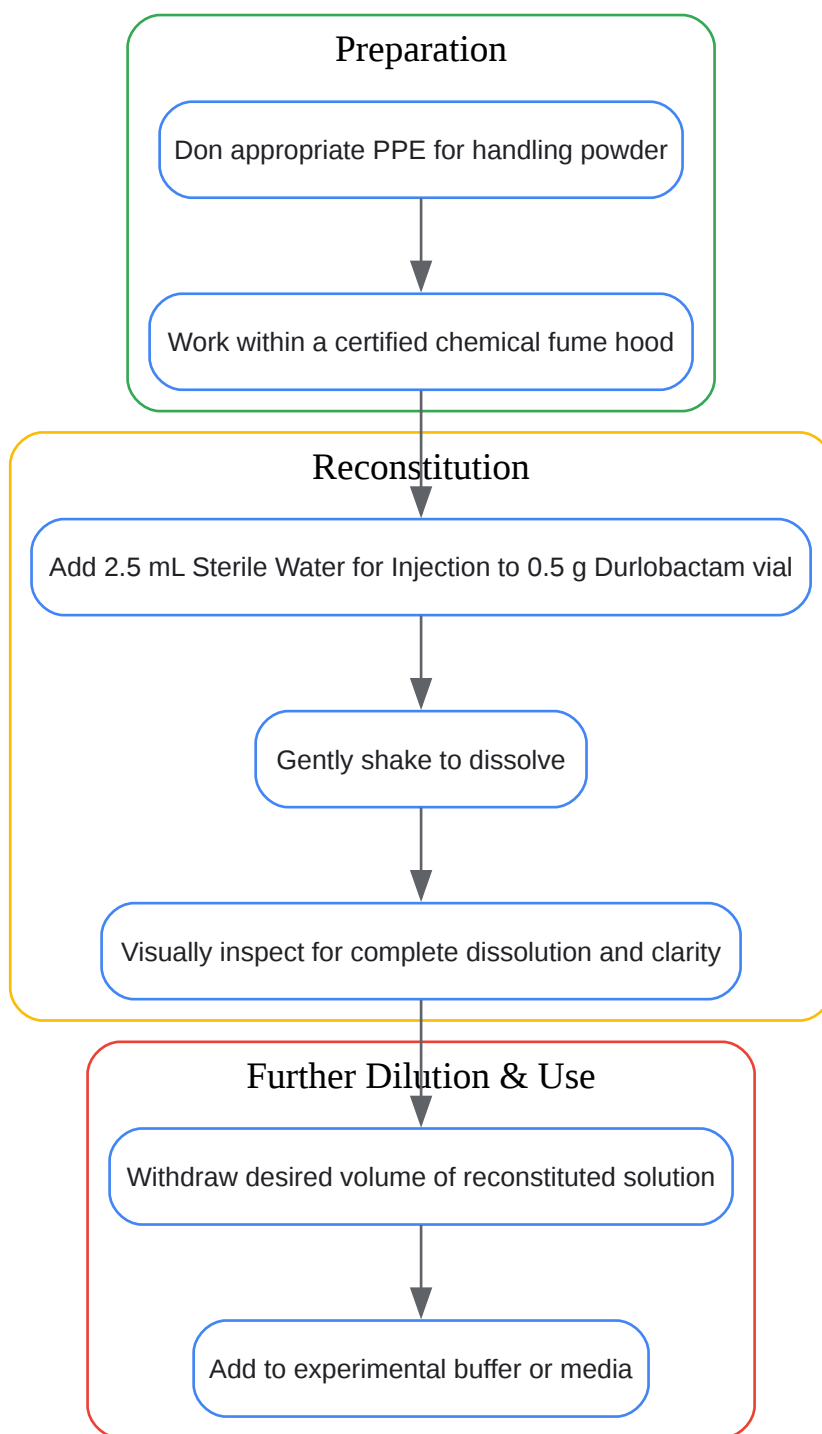
Engineering Controls

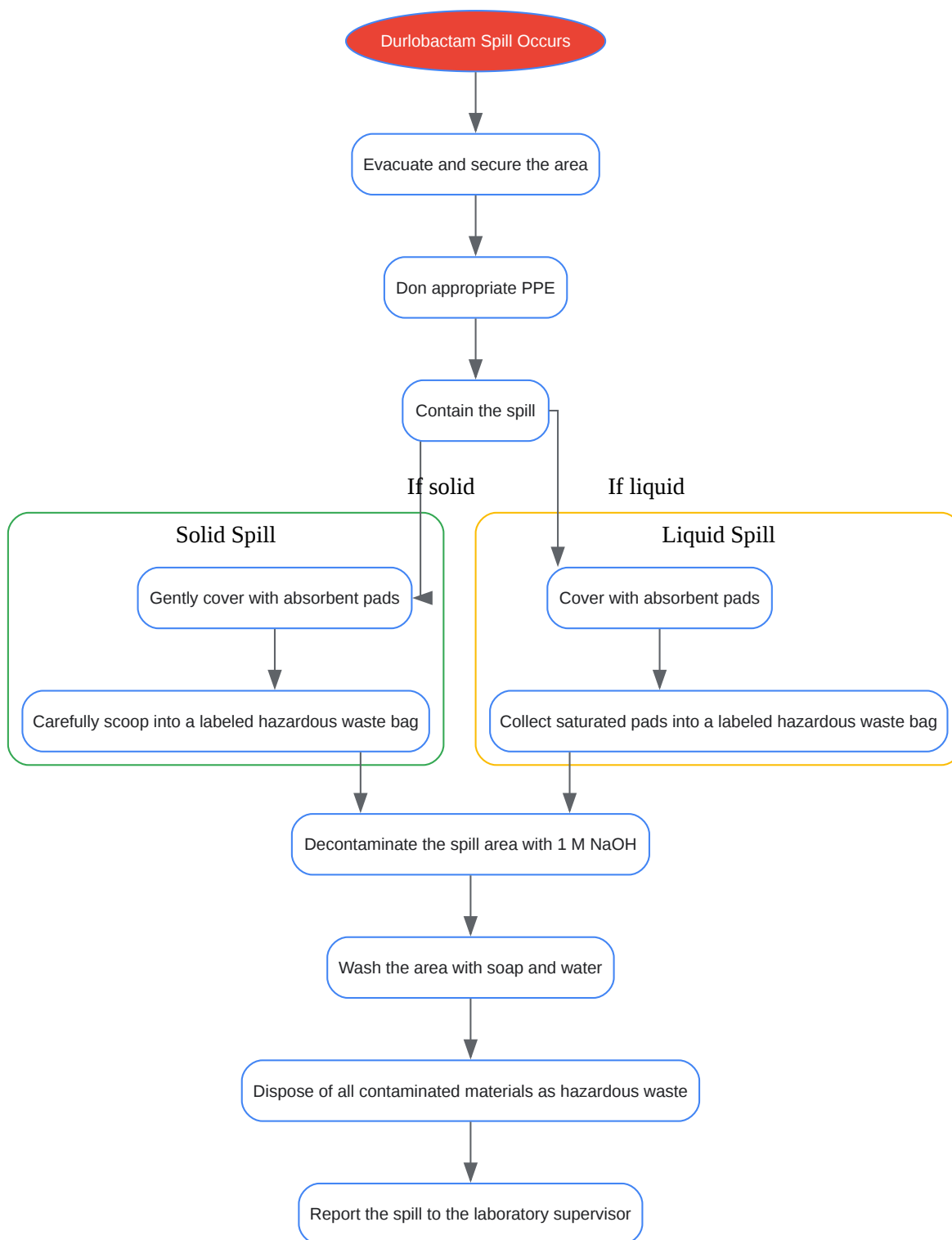
- **Ventilation:** All work with solid **Durlobactam** must be conducted in a certified chemical fume hood to minimize the risk of inhalation.
- **Safety Stations:** An operational eyewash station and safety shower must be readily accessible in the immediate work area.

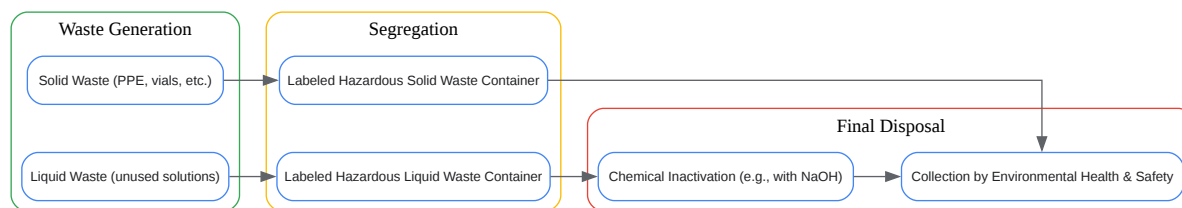
Preparation of a Stock Solution (Example Protocol)

This protocol is adapted from procedures for intravenous solution preparation and should be modified as needed for specific research applications.

- Preparation: Don all required PPE for handling powdered **Durlobactam**. Work exclusively within a chemical fume hood.
- Reconstitution:
 - To reconstitute a 0.5 g vial of **Durlobactam**, aseptically add 2.5 mL of Sterile Water for Injection.^{[1][2][3][4]}
 - Gently shake the vial to dissolve the powder completely.^{[1][2][3][4]} The resulting solution will have a concentration of 0.5 g/2.5 mL and should be a clear, light yellow to orange solution.^{[1][2][3]}
- Further Dilution:
 - Withdraw the desired volume of the reconstituted solution.
 - Add the withdrawn **Durlobactam** solution to the desired research buffer or media.
- Storage: Reconstituted solutions should be used promptly. If storage is necessary, consult the manufacturer's guidelines. For clinical preparations, dilution must occur within one hour of reconstitution.^{[1][2][5]}







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